

### In-Depth Technical Guide on the Binding Affinity and Kinetics of CM05

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding characteristics of CM05, a novel synthetic analogue of danshensu. CM05 has been identified as an inhibitor of the Angiotensin II Type 1 Receptor (AT1R) signaling pathway, a critical regulator of cardiovascular physiology. While specific quantitative binding affinity and kinetic data for CM05 are not publicly available at this time, this document outlines the receptor system it targets, the established signaling pathways, and the detailed experimental protocols typically employed to determine such binding parameters.

## Introduction to CM05 and its Target: Angiotensin II Type 1 Receptor (AT1R)

**CM05** is a synthetic derivative of danshensu, a water-soluble compound extracted from Salvia miltiorrhiza (Danshen), a plant widely used in traditional medicine for cardiovascular conditions. Research indicates that **CM05** exerts its effects by attenuating the signaling cascade initiated by the Angiotensin II Type 1 Receptor (AT1R).

AT1R is a G protein-coupled receptor (GPCR) that plays a central role in the renin-angiotensin system (RAS), a key regulator of blood pressure and cardiovascular homeostasis.[1][2] The binding of the octapeptide hormone Angiotensin II (Ang II) to AT1R triggers a cascade of intracellular events leading to vasoconstriction, inflammation, and cellular growth.[1][2][3]

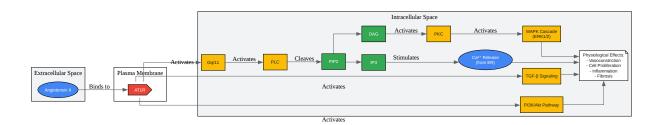


Consequently, AT1R is a major therapeutic target for the management of hypertension and other cardiovascular diseases.

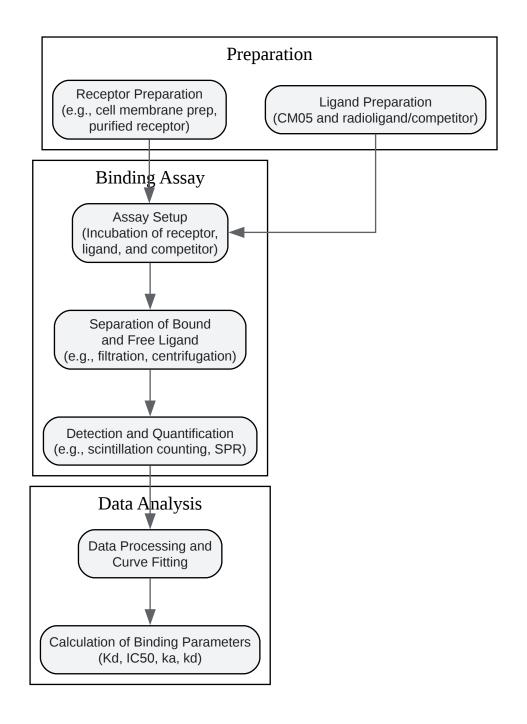
# The Angiotensin II Type 1 Receptor (AT1R) Signaling Pathway

The signaling pathway initiated by the activation of AT1R is complex and involves multiple downstream effectors. Understanding this pathway is crucial for contextualizing the mechanism of action of inhibitors like **CM05**.









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- To cite this document: BenchChem. [In-Depth Technical Guide on the Binding Affinity and Kinetics of CM05]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15609851#cm05-binding-affinity-and-kinetics]

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